



Application Notes & Protocols for the Measurement of Tellurium-128 Half-Life

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Compound of Interest		
Compound Name:	Tellurium-128	
Cat. No.:	B1263586	Get Quote

Introduction

Tellurium-128 (128 Te) is a naturally occurring isotope of tellurium with one of the longest known half-lives of any radionuclide, estimated to be on the order of 10^{24} years.[1][2] It undergoes a rare form of radioactive decay known as double-beta decay ($\beta\beta$), transforming into Xenon-128 (128 Xe).[3] The study of this decay is of significant interest in nuclear and particle physics, particularly in the search for neutrinoless double-beta decay ($0\nu\beta\beta$). The observation of $0\nu\beta\beta$ would prove that neutrinos are their own antiparticles (Majorana particles) and could provide information on the neutrino mass scale.[4][5]

The immense half-life of ¹²⁸Te makes its measurement in a laboratory setting a considerable challenge. It is impossible to observe the decay of a macroscopic sample over a human timescale.[6] Therefore, two primary experimental strategies have been developed: indirect measurement through geochemical analysis of ancient ores and direct counting experiments using highly sensitive detectors in low-background environments.[7]

This document provides detailed application notes and protocols for both of these methodologies, intended for researchers and scientists in relevant fields.

Method 1: The Geochemical Method

Application Note:

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The geochemical method is an indirect approach that leverages geological timescales. The principle is to measure the accumulated quantity of the daughter nuclide, ¹²⁸Xe, within a tellurium-bearing mineral of a known, ancient age. By quantifying the parent (¹²⁸Te) and daughter (¹²⁸Xe) isotopes, the half-life can be calculated. This method has historically provided the most precise values for the ¹²⁸Te half-life, often by determining the ratio of the half-lives of ¹²⁸Te and ¹³⁰Te.[7][8]

A critical assumption is that the mineral has retained all the xenon produced since its formation and had no initial xenon contamination. Therefore, careful sample selection and analysis are paramount to mitigate potential inaccuracies from gas loss or inherited xenon.[8]

Experimental Protocol:

- Sample Selection:
 - Identify and procure ancient tellurium-bearing minerals (e.g., from bismuth telluride ores,
 Bi₂Te₃) with ages on the order of gigayears (Gyr).[7]
 - The geological age of the mineral deposit must be determinable through independent radiometric dating methods (e.g., U-Pb dating of associated minerals).
 - Select samples that show minimal signs of secondary geological events, such as heating,
 which could have caused the loss of the gaseous xenon daughter product.[8]
- Sample Preparation:
 - Crush and mill the mineral sample to a fine powder to facilitate the release of trapped gases.
 - A sample of known mass is loaded into a high-vacuum furnace.
- Gas Extraction and Purification:
 - Heat the sample in stages in the vacuum furnace to release trapped gases, including xenon. The sample is heated above its melting point to ensure complete decomposition and gas release.[7]



 The evolved gas is passed through a series of getters (e.g., Ti-Zr-Al alloys) and cold traps to purify the xenon from other chemically active gases.[8]

Mass Spectrometry:

- Introduce the purified noble gas fraction into a high-precision, static-vacuum mass spectrometer.
- Measure the isotopic composition of the extracted xenon. A key measurement is the
 excess of ¹²⁸Xe and ¹³⁰Xe compared to their atmospheric abundances, which is attributed
 to the double-beta decay of ¹²⁸Te and ¹³⁰Te, respectively.[7]
- Separately, determine the concentration of tellurium in the mineral sample, for example, by digesting a portion of the sample and analyzing it with Inductively Coupled Plasma Mass Spectrometry (ICP-MS).

Half-Life Calculation:

 \circ The half-life (T₁/₂) is calculated using the standard radioactive decay formula, relating the number of parent and daughter atoms and the age of the sample:

•
128
Xe* = 128 Te (e^(λ t) - 1)

- Where 128 Xe* is the number of radiogenic 128 Xe atoms, 128 Te is the number of 128 Te atoms, t is the age of the mineral, and λ is the decay constant ($\lambda = \ln(2) / T_1/2$).
- Given that $\lambda t \ll 1$ for the extremely long half-life of ¹²⁸Te, the equation simplifies to:
 - $T_{1/2} = t * (^{128}Te / ^{128}Xe*) * In(2)$

Method 2: Direct Counting Experiments

Application Note:

Direct counting experiments aim to observe the double-beta decay of ¹²⁸Te in real-time. This requires detectors with extremely low intrinsic background radiation, excellent energy resolution, and the ability to scale to large masses of the source isotope.[5] To shield against

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cosmic rays and other ambient radiation, these experiments are typically situated deep underground.[9]

A common modern approach uses cryogenic bolometers, where the tellurium-containing compound (e.g., tellurium dioxide, TeO₂) serves as both the source of the decay and the detector itself.[5] An energy deposition from a decay event within the crystal results in a tiny, measurable temperature increase. This technique offers high energy resolution, which is crucial for distinguishing a potential neutrinoless double-beta decay signal from the continuous spectrum of the two-neutrino double-beta decay.[10]

Experimental Protocol:

- Detector and Source Preparation:
 - Synthesize high-purity tellurium dioxide (TeO₂) crystals. Natural tellurium can be used, as it contains a significant fraction of ¹²⁸Te (approx. 31.7%).[11] For specific searches, enrichment in ¹²⁸Te may be employed.
 - The crystals must have exceptional radiopurity to minimize internal background signals.
 - Attach a sensitive thermometer, such as a Neutron Transmutation Doped (NTD) thermistor, to each crystal.
- Cryogenic and Shielding Setup:
 - Assemble the TeO₂ crystal array within a structure made of ultra-low radioactivity materials (e.g., oxygen-free high thermal conductivity copper).
 - Place the entire detector assembly inside a dilution refrigerator capable of cooling the
 crystals to millikelvin temperatures (typically ~10 mK). At these temperatures, the heat
 capacity of the crystals is very low, allowing a small energy deposition to cause a
 measurable temperature rise.
 - Install the cryostat within a multi-layered shield. This typically includes:
 - An inner layer of ancient, low-radioactivity lead (Roman lead).



- An outer layer of modern, low-background lead.
- A neutron shield (e.g., borated water or polyethylene).
- An active muon veto system to tag and reject cosmic-ray muon events.
- The entire experiment is housed in a deep underground laboratory (e.g., Laboratori Nazionali del Gran Sasso) to reduce the cosmic-ray flux.[10]
- Data Acquisition:
 - Cool the detector array to its operating temperature.
 - Calibrate the energy response of each crystal using gamma sources (e.g., ²³²Th).
 - Record the thermal pulses from the detectors over a long period (months to years). The system continuously monitors the temperature of each crystal, and a pulse is registered when an energy deposition event occurs.
- Data Analysis and Half-Life Calculation:
 - Process the raw data to reconstruct the energy of each event.
 - Apply data quality cuts and anticoincidence cuts (rejecting events that trigger multiple detectors simultaneously) to reduce background.
 - Generate an energy spectrum from the collected data. The two-neutrino double-beta decay of ¹²⁸Te will produce a continuous spectrum with a Q-value (total energy released) of approximately 866.7 keV.[7]
 - Perform a detailed background modeling of all known sources of radiation.
 - Fit the measured energy spectrum with the background model and the expected spectral shape of the ¹²⁸Te decay.
 - The half-life (T₁/₂) is calculated from the number of observed decay events (N_events) attributed to ¹²⁸Te:



- $T_1/_2 = (N_atoms * t * \epsilon * ln(2)) / N_events$
- Where N_atoms is the number of 128 Te atoms in the detector, t is the live measurement time, and ϵ is the detection efficiency.

Data Presentation

Table 1: Selected Reported Half-Life Values for Tellurium-128

Experimental Method	Reported Half-Life (T ₁ / ₂) [years]	Reference
Geochemical	$(2.25 \pm 0.05) \times 10^{24}$	[11]
Geochemical	$(7.7 \pm 0.4) \times 10^{24}$	[12]
Direct Counting (CUORE)	> 3.6 x 10 ²⁴ (90% C.I. limit)	[10]
Geochemical	$(2.83 \pm 0.30) \times 10^{21} \text{ (for } ^{130}\text{Te)}$	[13]

Note: There is a historical discrepancy in geochemical results. Direct counting experiments are beginning to reach sensitivities that can test these values.[8][10]

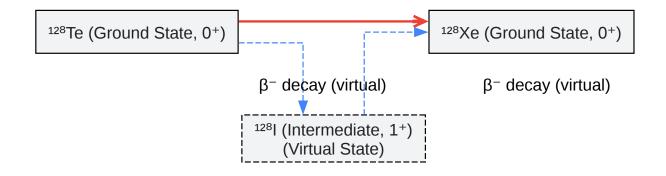
Table 2: Isotopic Composition of Natural Tellurium

Isotope	Natural Abundance (%)	Stability
¹²⁰ Te	0.09	Stable
¹²² Te	2.55	Stable
¹²³ Te	0.89	Stable
¹²⁴ Te	4.74	Stable
¹²⁵ Te	7.07	Stable
¹²⁶ Te	18.84	Stable
¹²⁸ Te	31.74	Radioactive (ββ decay)
¹³⁰ Te	34.08	Radioactive (ββ decay)
	·	



Data sourced from various compilations.[11]

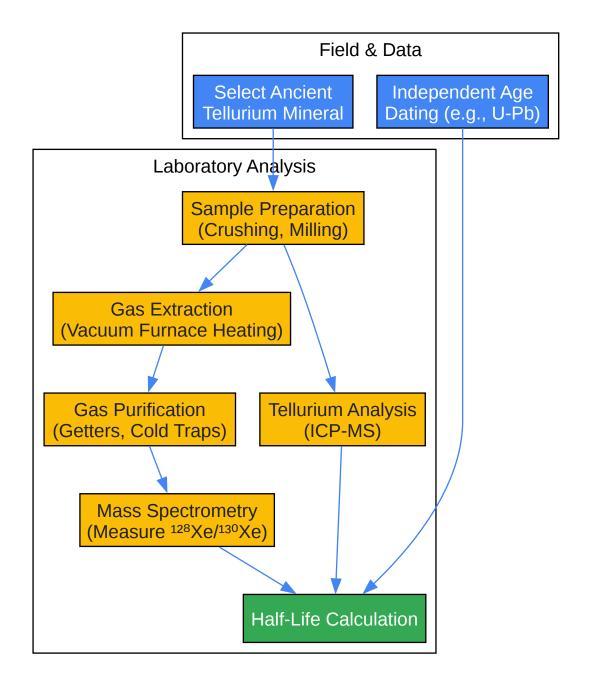
Visualizations



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Caption: Double-beta decay scheme of ¹²⁸Te to ¹²⁸Xe.

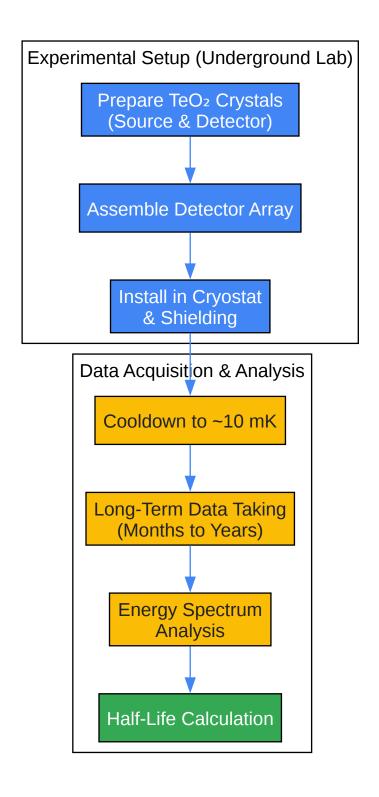




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Caption: Workflow for the Geochemical Method.





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Caption: Workflow for the Direct Counting Method.



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